

# In-Depth Technical Guide to the Physicochemical Properties of Calteridol Calcium

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## Compound of Interest

Compound Name: *Calteridol calcium*

Cat. No.: *B3046292*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Calteridol calcium**. The information is curated for researchers, scientists, and professionals involved in drug development and formulation.

## Chemical Identity and Structure

**Calteridol calcium** is the calcium salt of Calteridol, a macrocyclic chelating agent. Its structure is fundamental to its function as a stabilizing agent, particularly in the context of medical imaging contrast agents.

Identifier	Value
IUPAC Name	tricalcium;2-[4,7-bis(carboxylatomethyl)-10-(2-hydroxypropyl)-1,4,7,10-tetrazacyclododec-1-yl]acetate
CAS Number	121915-83-1
Molecular Formula	C <sub>34</sub> H <sub>58</sub> Ca <sub>3</sub> N <sub>8</sub> O <sub>14</sub>
Molecular Weight	923.1 g/mol
InChI Key	LIUKFIPDXXYGSI-UHFFFAOYSA-H

## Physicochemical Properties

The physicochemical properties of **Calteridol calcium** are critical for its application in pharmaceutical formulations. These properties influence its solubility, stability, and interaction with biological systems.

## Physical State and Appearance

**Calteridol calcium** is typically a solid powder.

## Quantitative Physicochemical Data

The following table summarizes key quantitative physicochemical data for Calteridol and its calcium salt.

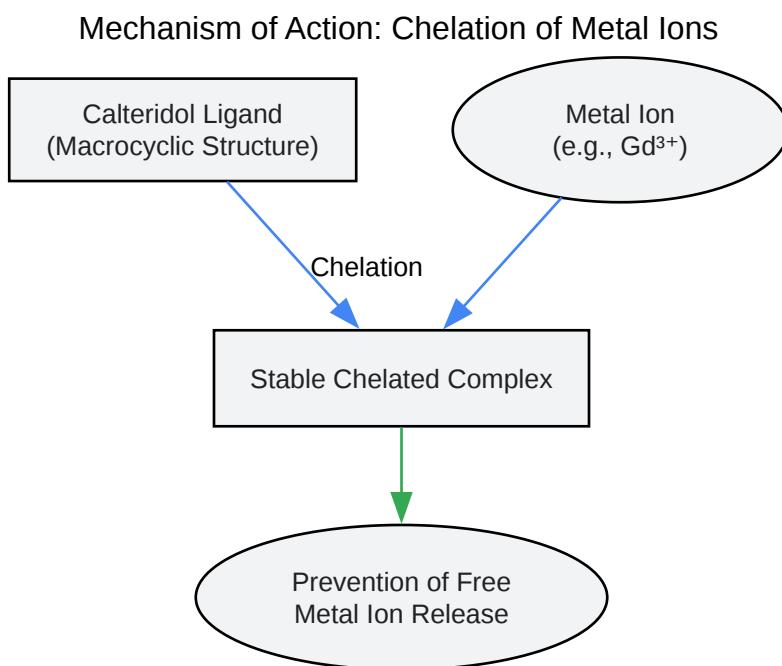
Property	Value	Notes
Melting Point (Calteridol)	225 °C	This is the melting point for the free ligand, Calteridol. The specific melting point for the calcium salt is not readily available in the public domain.
Aqueous Solubility	≥500 mg/mL	The high aqueous solubility is a key feature, facilitating its use in injectable formulations.
Log K (Stability Constant for Gd <sup>3+</sup> )	22.1	This high stability constant indicates a strong chelation of gadolinium ions, which is crucial for its role as a stabilizing excipient in MRI contrast agents.
Topological Polar Surface Area	307 Å <sup>2</sup>	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	22	
Rotatable Bond Count	10	
Heavy Atom Count	59	

## Stability Profile

**Calteridol calcium** exhibits good thermal stability. Thermogravimetric analysis (TGA) has shown it to be stable up to 300°C, with dehydration occurring at approximately 120°C. For long-term storage, it is recommended to keep the compound in a dry, dark environment at -20°C. For short-term storage, 0-4°C is suitable.

## Mechanism of Action: Chelation

The primary function of **Calteridol calcium** is as a chelating agent. The macrocyclic structure of the Calteridol ligand provides a pre-organized cavity that efficiently sequesters metal ions. This is particularly important in its application as a stabilizing excipient for gadolinium-based contrast agents, where it prevents the release of toxic free  $\text{Gd}^{3+}$  ions.



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Chelation Mechanism of Calteridol

## Experimental Protocols

Detailed experimental protocols are essential for the accurate characterization of physicochemical properties. The following are representative methodologies for key experiments.

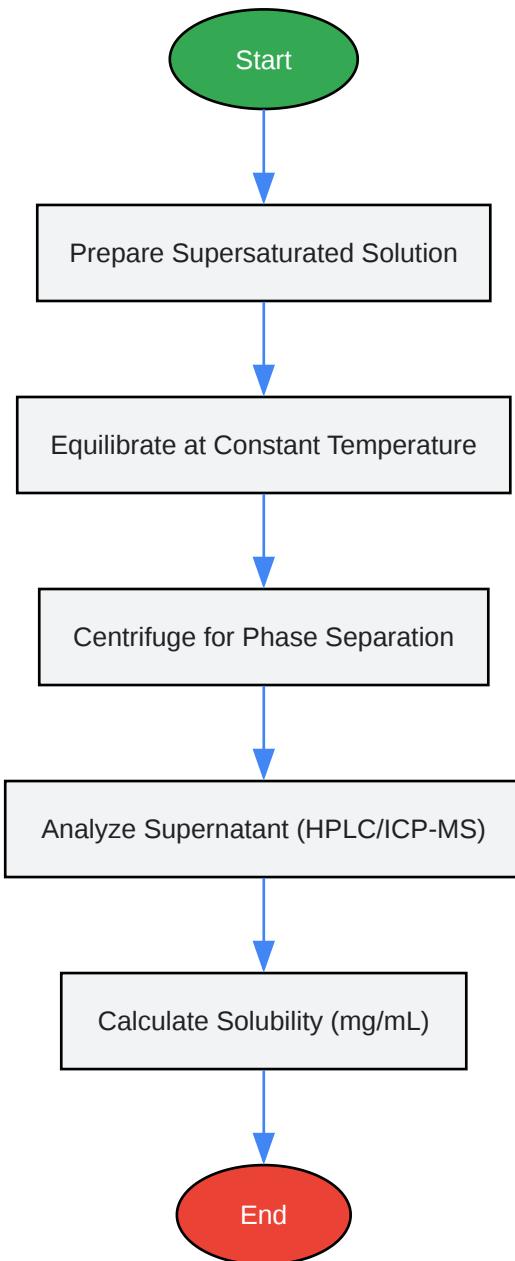
### Determination of Aqueous Solubility

Objective: To determine the equilibrium solubility of **Calteridol calcium** in water.

**Methodology:**

- Preparation of Supersaturated Solution: Add an excess amount of **Calteridol calcium** to a known volume of deionized water in a sealed container.
- Equilibration: Agitate the suspension at a constant temperature (e.g., 25°C) for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the suspension to separate the undissolved solid from the saturated solution.
- Sample Analysis: Carefully withdraw an aliquot of the clear supernatant.
- Quantification: Determine the concentration of **Calteridol calcium** in the supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Inductively Coupled Plasma Mass Spectrometry (ICP-MS) to quantify the calcium content.
- Calculation: Express the solubility in mg/mL.

## Workflow for Solubility Determination

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## Solubility Determination Workflow

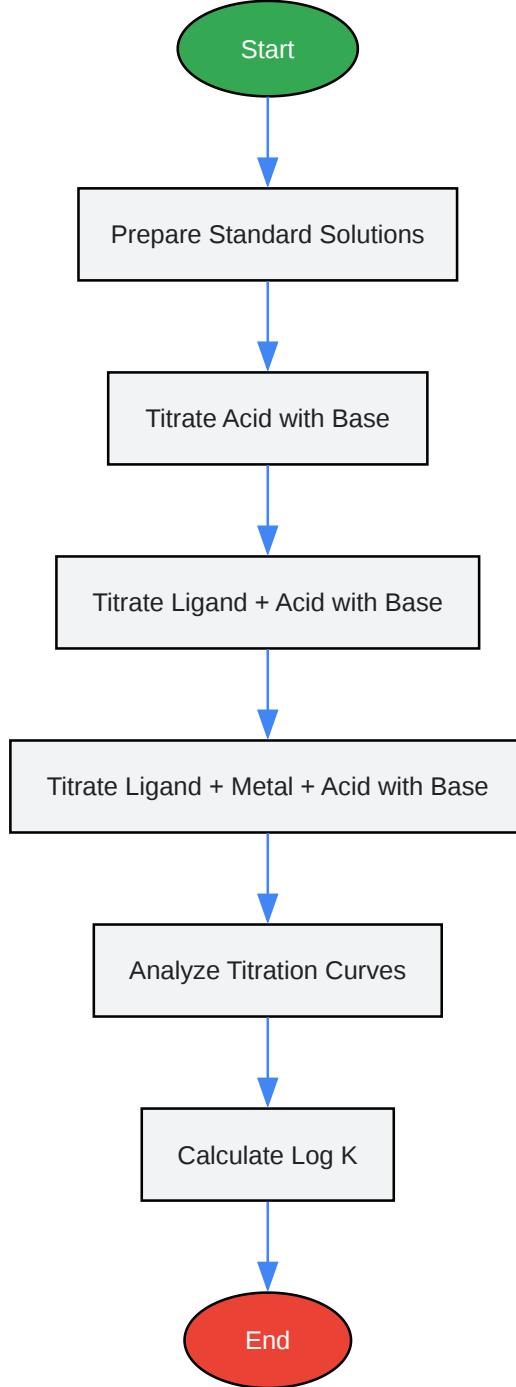
## Determination of Stability Constant (Log K)

Objective: To determine the stability constant of the Calteridol-metal ion complex.

Methodology: Potentiometric titration is a common method for determining stability constants of metal complexes.

- Reagent Preparation: Prepare standard solutions of the Calteridol ligand, the metal salt of interest (e.g.,  $\text{GdCl}_3$ ), a strong acid (e.g.,  $\text{HCl}$ ), and a strong base (e.g.,  $\text{NaOH}$ ). An inert electrolyte (e.g.,  $\text{KCl}$ ) is used to maintain constant ionic strength.
- Titration Setup: Use a temperature-controlled titration vessel equipped with a calibrated pH electrode and a burette for the addition of the titrant ( $\text{NaOH}$ ).
- Titration Procedure:
  - Perform a titration of the strong acid with the strong base to calibrate the electrode.
  - Titrate a solution containing the Calteridol ligand and the strong acid with the strong base.
  - Titrate a solution containing the Calteridol ligand, the metal salt, and the strong acid with the strong base.
- Data Analysis:
  - Plot the pH versus the volume of base added for each titration.
  - From the titration curves, calculate the formation function ( $\bar{n}$ ), which represents the average number of ligands bound to a metal ion.
  - Calculate the free ligand concentration ( $[\text{L}]$ ) at each point of the titration.
  - Plot  $\bar{n}$  versus  $\text{p}[\text{L}]$  (where  $\text{p}[\text{L}] = -\log[\text{L}]$ ) to generate the formation curve.
  - The stability constants ( $K$ ) can be determined from the formation curve using various computational methods. The logarithm of the stability constant (Log  $K$ ) is then reported.

## Workflow for Stability Constant Determination

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## Stability Constant Determination Workflow

## Conclusion

**Calteridol calcium** possesses a unique set of physicochemical properties that make it highly suitable for its role as a stabilizing excipient in pharmaceutical formulations, particularly in gadolinium-based MRI contrast agents. Its high aqueous solubility, thermal stability, and exceptional chelating ability are key to its performance. The experimental protocols outlined in this guide provide a framework for the consistent and accurate characterization of this important compound.

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